

Technical Support Center: JNJ-55511118

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: JNJ-55511118

Cat. No.: B608237

[Get Quote](#)

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability, handling, and use of **JNJ-55511118**.

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage condition for **JNJ-55511118** in DMSO?

For optimal stability, it is recommended to store stock solutions of **JNJ-55511118** in DMSO at -20°C for short-term use and -80°C for long-term storage.

Q2: How long is **JNJ-55511118** stable in DMSO at -20°C?

Based on available data, **JNJ-55511118** in DMSO is stable for at least one month when stored at -20°C.^[1] For storage periods exceeding one month, it is advisable to store the solution at -80°C, where it can be stable for up to six months.^{[1][2]}

Q3: My **JNJ-55511118** solution in DMSO appears to have precipitated after thawing. What should I do?

Precipitation can occur when DMSO stocks are frozen and thawed. To redissolve the compound, gently warm the vial to room temperature and vortex thoroughly. Sonication in a water bath for a few minutes can also aid in complete dissolution. Ensure the solution is clear before use.

Q4: Can I subject my **JNJ-55511118** DMSO stock to multiple freeze-thaw cycles?

It is best to avoid repeated freeze-thaw cycles as this can increase the risk of precipitation and degradation of the compound.[3][4] It is recommended to aliquot the stock solution into smaller, single-use volumes to minimize the number of times the main stock is thawed.

Q5: What is the mechanism of action of **JNJ-55511118**?

JNJ-55511118 is a potent and selective negative allosteric modulator of α -amino-3-hydroxy-5-methyl-4-isoxazolepropionic acid (AMPA) receptors that are associated with the transmembrane AMPA receptor regulatory protein γ -8 (TARP- γ 8).[5][6][7][8] It acts by disrupting the interaction between TARP- γ 8 and the pore-forming GluA subunits of the AMPA receptor.[8][9]

Data Summary

Stability of JNJ-55511118 in DMSO

Storage Temperature	Duration	Stability	Source
-20°C	1 month	Stable	MedChemExpress[1]
-80°C	6 months	Stable	MedChemExpress[1]
4°C	2 weeks	Stable	DC Chemicals[10]
-20°C (Powder)	3 years	Stable	MedChemExpress[1]
4°C (Powder)	2 years	Stable	MedChemExpress[1]

Experimental Protocols

Protocol for Assessing the Stability of JNJ-55511118 in DMSO by HPLC

This protocol outlines a general method for determining the stability of **JNJ-55511118** in a DMSO stock solution stored at -20°C over time.

1. Materials:

- **JNJ-55511118** powder

- Anhydrous, high-purity DMSO
- HPLC-grade acetonitrile (ACN)
- HPLC-grade water
- Formic acid (or other appropriate mobile phase modifier)
- HPLC system with a UV detector and a C18 column

2. Preparation of **JNJ-55511118** Stock Solution:

- Accurately weigh a known amount of **JNJ-55511118** powder.
- Dissolve the powder in anhydrous DMSO to a final concentration of 10 mM.
- Vortex until the compound is fully dissolved.
- Aliquot the stock solution into several small, tightly sealed vials to avoid repeated freeze-thaw cycles of the main stock.

3. Stability Study Time Points:

- Establish a timeline for stability testing (e.g., Day 0, Day 7, Day 14, Day 30, Day 60).
- Store the aliquots at -20°C in the dark.

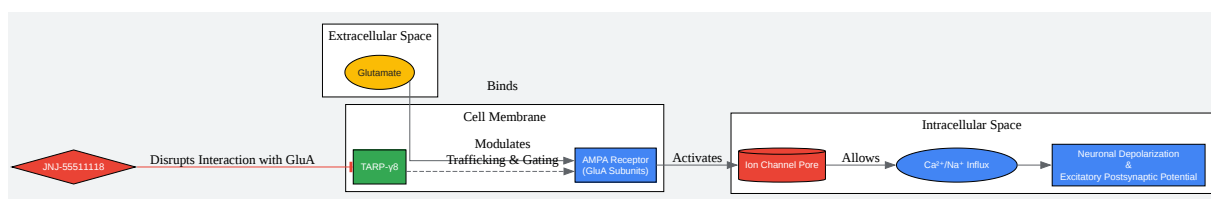
4. HPLC Analysis:

- At each time point, thaw one aliquot of the **JNJ-55511118** stock solution at room temperature.
- Prepare a working solution by diluting the stock solution in the mobile phase to a suitable concentration for HPLC analysis (e.g., 10 µM).
- Inject the working solution into the HPLC system.
- Example HPLC Conditions:
 - Column: C18, 4.6 x 150 mm, 5 µm
 - Mobile Phase A: 0.1% Formic Acid in Water
 - Mobile Phase B: 0.1% Formic Acid in Acetonitrile
 - Gradient: A suitable gradient to elute **JNJ-55511118** and any potential degradation products (e.g., 5% to 95% B over 15 minutes).
 - Flow Rate: 1.0 mL/min
 - Detection Wavelength: Determined by UV-Vis scan of **JNJ-55511118** (typically in the range of 254 nm).
 - Injection Volume: 10 µL

5. Data Analysis:

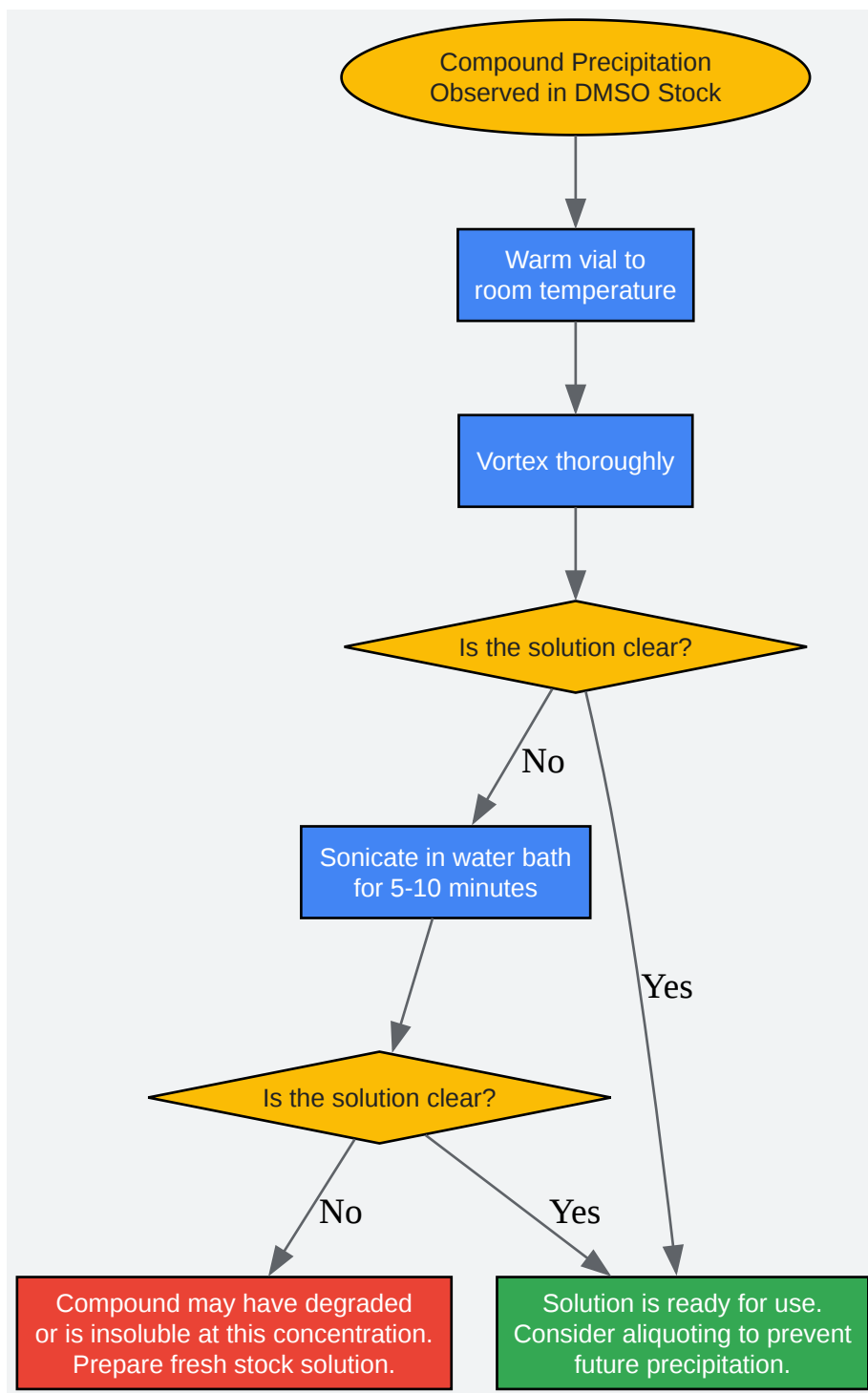
- At each time point, record the peak area of the **JNJ-55511118** peak.
- Compare the peak area at each subsequent time point to the peak area at Day 0.
- A significant decrease in the peak area of **JNJ-55511118** or the appearance of new peaks may indicate degradation.
- Calculate the percentage of **JNJ-55511118** remaining at each time point relative to Day 0.

Visualizations



[Click to download full resolution via product page](#)

Caption: Mechanism of action of **JNJ-55511118**.



[Click to download full resolution via product page](#)

Caption: Troubleshooting workflow for compound precipitation.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.cn [medchemexpress.cn]
- 3. Compound precipitation in high-concentration DMSO solutions - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Studies on repository compound stability in DMSO under various conditions - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Influence of the TARP γ 8-Selective Negative Allosteric Modulator JNJ-55511118 on AMPA Receptor Gating and Channel Conductance - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. caymanchem.com [caymanchem.com]
- 7. researchgate.net [researchgate.net]
- 8. Discovery and Characterization of AMPA Receptor Modulators Selective for TARP- γ 8 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
- 10. JNJ-55511118 Datasheet DC Chemicals [dcchemicals.com]
- To cite this document: BenchChem. [Technical Support Center: JNJ-555111118]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b608237#jnj-55511118-stability-in-dmso-at-20-c]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com